

An In-depth Technical Guide to the Physicochemical Properties of 3-tert-butyltoluene

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Compound of Interest

Compound Name: 3-tert-Butyltoluene

Cat. No.: B089660

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Introduction

3-tert-butyltoluene, also known as 1-tert-butyl-3-methylbenzene, is an aromatic hydrocarbon with the chemical formula $C_{11}H_{16}$.^[1] It is a colorless to pale yellow liquid at room temperature and is characterized by a toluene backbone substituted with a tert-butyl group at the meta position.^[1] This compound serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals and agrochemicals. Its distinct physicochemical properties, such as its relatively high boiling point and low volatility, make it a subject of interest in diverse chemical applications.^[1] This guide provides a comprehensive overview of the core physicochemical properties of **3-tert-butyltoluene**, complete with experimental protocols and a summary of quantitative data.

Physicochemical Properties

The key physicochemical properties of **3-tert-butyltoluene** are summarized in the table below, providing a clear comparison of its fundamental characteristics.

Property	Value	Units
Molecular Weight	148.25	g/mol
Melting Point	-41	°C
Boiling Point	188.8 - 189	°C
Density (at 20°C)	0.859 - 0.87	g/cm ³
Refractive Index (at 20°C)	1.485 - 1.50	-
Flash Point	60.5	°C
Vapor Pressure (at 25°C)	0.811	mmHg
Solubility	Insoluble in water; Soluble in organic solvents	-

Note: The ranges in values reflect data from various sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties are crucial for reproducible research. The following sections outline standard experimental protocols for measuring the properties of liquid organic compounds like **3-tert-butyltoluene**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination is the Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer (with appropriate range)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)

- Heating source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath liquid

Procedure:

- A small amount of **3-tert-butyltoluene** is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the test tube are at the same level.
- This assembly is then placed in a Thiele tube containing mineral oil, ensuring the test tube is immersed in the oil.
- The Thiele tube is gently heated, and the temperature is monitored.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.^[1]

Determination of Density

The density of a liquid can be determined using a pycnometer or a specific gravity bottle.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Thermometer

- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed on an analytical balance.
- The pycnometer is then filled with distilled water and placed in a water bath at a constant temperature (e.g., 20°C) until it reaches thermal equilibrium. The volume of the pycnometer is confirmed or determined by the weight of the water.
- The pycnometer is dried on the outside and weighed again.
- The process is repeated with **3-tert-butyltoluene**, ensuring the pycnometer is filled to the same volume and brought to the same temperature.
- The density is calculated by dividing the mass of the **3-tert-butyltoluene** by the volume of the pycnometer.[\[4\]](#)[\[5\]](#)

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method (ASTM D93) is a standard procedure for determining the flash point of combustible liquids.[\[3\]](#)

Apparatus:

- Pensky-Martens closed-cup tester
- Thermometer
- Ignition source

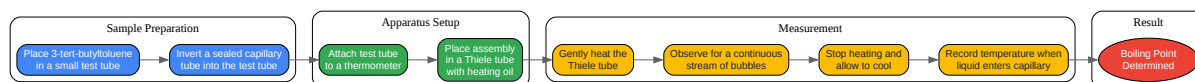
Procedure:

- A specific volume of **3-tert-butyltoluene** (typically 75 mL) is placed in the test cup of the Pensky-Martens apparatus.[\[3\]](#)
- The lid is secured, and the sample is heated at a slow, constant rate while being stirred.

- At regular temperature intervals, the stirring is stopped, and an ignition source is applied to the opening in the cup lid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[2][3]

Visualizations

To aid in the understanding of experimental procedures, the following diagram illustrates a typical workflow for determining the boiling point of an organic liquid.



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